

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Cyclohexylethylamine

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For Immediate Reference: Essential Safety and Handling Protocols for 2-

Cyclohexylethylamine

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **2-Cyclohexylethylamine** (CAS No: 4442-85-7). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Understanding the Hazard Profile

2-Cyclohexylethylamine is a corrosive and flammable organic compound that demands careful handling.[1][2] It can cause severe skin burns and eye damage.[1][2][3] Inhalation, ingestion, or skin absorption may lead to toxic effects.[3]

Physicochemical Properties



Property	Value
Molecular Formula	C ₈ H ₁₇ N[1][4]
Molecular Weight	127.23 g/mol [1][4]
Boiling Point	159-161°C / 96°C at 40 mmHg[2][5]
Melting Point	-15°C to -50°C[2][5]
Flash Point	51°C[5]

| Density | 0.87 g/mL at 20°C[5] |

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[3]

| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled[3] |

Personal Protective Equipment (PPE) Requirements

A thorough risk assessment should precede any handling of **2-Cyclohexylethylamine** to ensure the appropriate level of PPE is utilized.[6] The following table outlines the recommended PPE for routine handling.



Body Part	Recommended Equipment	Specifications and Use
Eye and Face	Chemical splash goggles and a face shield	Must meet ANSI Z.87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing.[6][7]
Skin and Body	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-resistant lab coat, and closed-toe shoes	Disposable nitrile gloves provide good short-term protection. Always consult the glove manufacturer's chemical resistance guide. Lab coats should remain fully buttoned. [6][7]
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. A respirator may be necessary for procedures that could generate significant vapors or in poorly ventilated areas.	If a respirator is required, a respiratory protection program that includes training and fit testing must be implemented. [6][7]

Operational Plan: Handling, Storage, and Disposal

Handling Protocol:

- Ventilation: Always handle 2-Cyclohexylethylamine in a well-ventilated area, preferably within a certified chemical fume hood.[6][8]
- Ignition Sources: Due to its flammability, keep the compound away from heat, sparks, open flames, and other ignition sources.[6] Use only non-sparking tools and explosion-proof equipment.[6]
- Personal Contact: Avoid all personal contact, including inhalation of vapors or mists.[9] Do
 not allow clothing wet with the material to remain in contact with the skin.[9]



 Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Storage Protocol:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8]
- Location: Store in a designated corrosives area.[8]
- Incompatibilities: Keep away from strong acids and strong oxidizing agents.[3][9]

Disposal Plan:

- Waste Characterization: This material and its container must be disposed of as hazardous waste.[9]
- Regulations: All waste must be handled in accordance with local, state, and federal regulations.[8][9] Do not empty into drains.[8]
- Procedure: Collect waste in a properly labeled, sealed container for disposal by a licensed hazardous waste disposal company.

Emergency Procedures: Spills and Exposure

Spill Response:

- Minor Spills:
 - Remove all ignition sources.[9]
 - Ventilate the area.
 - Wear appropriate PPE.
 - Absorb the spill with inert material (e.g., sand, vermiculite) and collect it into a sealed container for hazardous waste disposal.[6]
- Major Spills:



- Evacuate the area and move upwind.[9]
- Alert emergency responders and inform them of the location and nature of the hazard.[9]
- Do not touch the spilled material.[9]

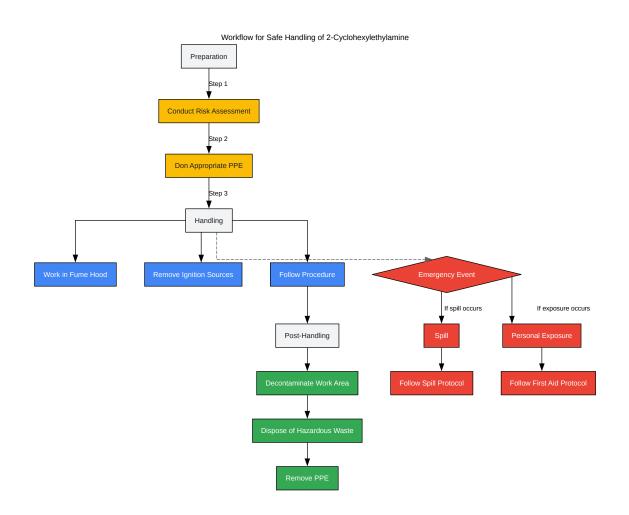
First Aid for Exposure:

Exposure Route	First Aid Protocol
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of water for at least 15 minutes.[8] Seek immediate medical attention.[8]
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[8][9] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8]
Inhalation	Move the person to fresh air and keep them warm and at rest.[10] If breathing has stopped, perform artificial respiration.[10] Seek immediate medical attention.

| Ingestion | Do NOT induce vomiting.[8] Rinse the mouth with water. Seek immediate medical attention.[11] |

Workflow for Handling 2-Cyclohexylethylamine





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Caption: Workflow for the safe handling of 2-Cyclohexylethylamine.



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